

N(4),O(2')-Dimethylcytidine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N(4), O(2')-Dimethylcytidine*

CAS No.: 13048-95-8

Cat. No.: B082665

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Abstract

N(4),O(2')-Dimethylcytidine (m⁴Cm) is a modified ribonucleoside, a derivative of cytidine with methyl groups attached at the N4 position of the cytosine base and the 2'-hydroxyl group of the ribose sugar. This modification is found in ribosomal RNA (rRNA), where it plays a role in fine-tuning ribosome structure and function.[1] This technical guide provides a detailed overview of the known physicochemical properties of N(4),O(2')-Dimethylcytidine, outlines relevant experimental protocols for its characterization, and illustrates its biological context. This document is intended to serve as a valuable resource for researchers in the fields of biochemistry, molecular biology, and drug development who are investigating the roles of modified nucleosides in biological systems.

Physicochemical Properties

The following tables summarize the key physicochemical properties of N(4),O(2')-Dimethylcytidine.

Table 1: General and Physical Properties

Property	Value	Source
Chemical Name	N(4),O(2')-Dimethylcytidine	-
Abbreviation	m ⁴ Cm	[1]
Molecular Formula	C ₁₁ H ₁₇ N ₃ O ₅	[2][3]
Molecular Weight	271.27 g/mol	[2][3][4]
CAS Number	13048-95-8	[2][3]
Appearance	Solid (presumed)	-
Melting Point	Data not available	-
Boiling Point	Data not available	-

Table 2: Solubility and pKa

Property	Value	Notes
Solubility	No specific data is available for N(4),O(2')-Dimethylcytidine. For the structurally related N4-acetylcytidine, solubility is ~2 mg/mL in PBS (pH 7.2) and ~1 mg/mL in DMSO.[5]	This information is for a related compound and should be used as an estimation with caution.
pKa	No experimental data is available. Computational studies on related modified nucleobases suggest that methylation at the N4 position can influence the pKa of the cytidine base.[6][7]	The pKa is a critical parameter for understanding ionization state at physiological pH.

Table 3: Spectroscopic Data

Spectrum	Data	Notes
UV/Vis (λ_{max})	No specific data is available for N(4),O(2')-Dimethylcytidine. For the related N4-acetylcytidine, λ_{max} values of 215, 247, and 299 nm have been reported.[5] Another study reports a λ_{max} of 302 nm for N4-acetylcytidine.[8]	The UV absorbance spectrum is useful for quantification and purity assessment.
^1H NMR	Specific chemical shift data is not readily available in the public domain but may be found in the supplementary materials of cited literature.[9][10]	^1H NMR is essential for structural elucidation.
^{13}C NMR	Specific chemical shift data is not readily available in the public domain. The SpectraBase database may contain the ^{13}C NMR spectrum for the related N4-methyl-2'-methoxycytidine, requiring an account for full access.[11]	^{13}C NMR provides detailed information on the carbon skeleton.
Mass Spectrometry	High-resolution mass spectrometry (HRMS) has been used to confirm the mass of related modified nucleosides.[1][9][12]	HRMS provides the exact mass, confirming the elemental composition.

Experimental Protocols

This section details the methodologies for key experiments related to the synthesis and characterization of N(4),O(2')-Dimethylcytidine.

Synthesis of N(4),O(2')-Dimethylcytidine

While a specific, detailed protocol for the synthesis of N(4),O(2')-Dimethylcytidine was not found in the immediate search results, a general synthetic strategy can be inferred from the synthesis of other N4- and 2'-O-methylated cytidine analogues.^{[9][10]} The synthesis would likely involve a multi-step process starting from a protected cytidine derivative.

Materials:

- Protected cytidine (e.g., with silyl protecting groups for the 3' and 5' hydroxyls)
- Methylating agent for the N4 position (e.g., methylamine)
- Methylating agent for the 2'-hydroxyl group (e.g., methyl iodide)
- Base (e.g., sodium hydride)
- Solvents (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), Pyridine)
- Reagents for protection and deprotection (e.g., TBDMS-Cl, TBAF)
- Silica gel for column chromatography
- HPLC system for purification

General Procedure:

- **Protection of Cytidine:** The 3' and 5' hydroxyl groups of cytidine are protected using a suitable protecting group, such as a silyl ether (e.g., TBDMS).
- **N4-Methylation:** The exocyclic amine at the N4 position is methylated. This can be achieved by first activating the C4 position followed by reaction with methylamine.^[10]
- **2'-O-Methylation:** The 2'-hydroxyl group is then methylated using a methylating agent like methyl iodide in the presence of a base such as sodium hydride.^[10]
- **Deprotection:** The protecting groups on the 3' and 5' hydroxyls are removed.

- Purification: The final product is purified using silica gel column chromatography followed by reversed-phase high-performance liquid chromatography (HPLC).[\[10\]](#)

Determination of Solubility

A general protocol for determining the solubility of a test chemical can be adapted for N(4),O(2')-Dimethylcytidine.

Materials:

- N(4),O(2')-Dimethylcytidine
- Solvents of interest (e.g., water, PBS, DMSO, ethanol)
- Vortex mixer
- Centrifuge
- HPLC or UV-Vis spectrophotometer

Procedure:

- Preparation of Saturated Solution: An excess amount of solid N(4),O(2')-Dimethylcytidine is added to a known volume of the solvent in a vial.
- Equilibration: The mixture is agitated (e.g., by vortexing or shaking) at a constant temperature for a set period (e.g., 24 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid: The suspension is centrifuged at high speed to pellet the undissolved solid.
- Quantification: A known volume of the supernatant is carefully removed and diluted. The concentration of the dissolved compound is then determined using a suitable analytical method, such as HPLC with a standard curve or UV-Vis spectrophotometry if the molar extinction coefficient is known.

Determination of pKa

The pKa of the cytidine base can be determined experimentally using NMR or UV-Vis spectrophotometry.

Procedure (UV-Vis Spectrophotometry):

- **Preparation of Buffer Solutions:** A series of buffer solutions with a range of known pH values (e.g., from pH 2 to 12) are prepared.
- **Sample Preparation:** A stock solution of N(4),O(2')-Dimethylcytidine is prepared and diluted to a constant final concentration in each of the buffer solutions.
- **UV-Vis Measurement:** The UV-Vis absorbance spectrum of each sample is recorded.
- **Data Analysis:** The absorbance at a wavelength where the protonated and deprotonated forms of the molecule have different extinction coefficients is plotted against the pH. The pKa is the pH at which the inflection point of the resulting sigmoidal curve occurs.

Mass Spectrometry Analysis

Liquid chromatography-electrospray ionization-tandem mass spectrometry (LC-ESI-MS/MS) is a powerful technique for the identification and quantification of modified nucleosides.[\[1\]](#)

Procedure:

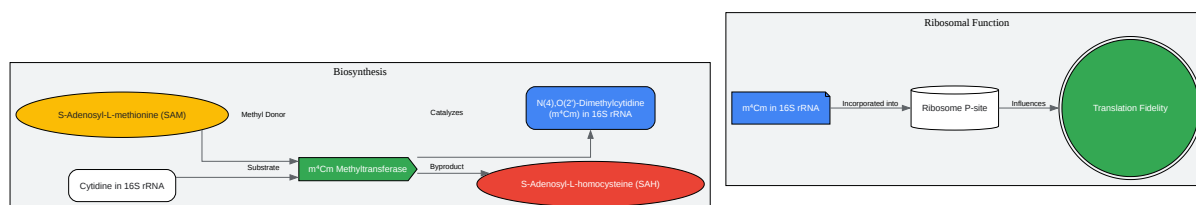
- **Sample Preparation:** N(4),O(2')-Dimethylcytidine is dissolved in a suitable solvent compatible with the LC-MS system.
- **Liquid Chromatography (LC) Separation:** The sample is injected into an HPLC system, typically with a C18 reversed-phase column, to separate it from any impurities. A gradient of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol) is used for elution.
- **Mass Spectrometry (MS) Detection:** The eluent from the LC is introduced into the electrospray ionization source of the mass spectrometer.
- **Data Acquisition:** The mass spectrometer is operated in positive ion mode to detect the protonated molecule $[M+H]^+$. High-resolution mass spectrometry can be used to confirm the

elemental composition. Tandem mass spectrometry (MS/MS) can be performed to obtain fragment ions for structural confirmation.

Biological Context and Workflow Visualization

N(4),O(2')-Dimethylcytidine is a post-transcriptional modification found in the 16S ribosomal RNA of organisms like *Escherichia coli*.^{[1][13]} This modification is introduced by a specific S-adenosyl-L-methionine (SAM)-dependent methyltransferase. Its presence in the P site of the ribosome is thought to fine-tune the local structure, thereby modulating the fidelity of decoding during protein synthesis.^[1]

The following diagram illustrates the biosynthesis and functional role of N(4),O(2')-Dimethylcytidine in the ribosome.



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- To cite this document: BenchChem. [N(4),O(2')-Dimethylcytidine: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082665/docs#n-4-o-2-dimethylcytidine-a-comprehensive-technical-guide>]

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